

# Molecular structure and formula of 2,3-Dibromo-2-methylbutane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

[Get Quote](#)

## An In-depth Technical Guide to 2,3-Dibromo-2-methylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2,3-Dibromo-2-methylbutane**, a halogenated alkane with applications in organic synthesis and as a potential building block in medicinal chemistry.

## Molecular Structure and Formula

**2,3-Dibromo-2-methylbutane** is a vicinal dihalide with the molecular formula C<sub>5</sub>H<sub>10</sub>Br<sub>2</sub>.<sup>[1][2]</sup> Its structure features a butane backbone with bromine atoms attached to the second and third carbon atoms, and a methyl group also attached to the second carbon atom.

Molecular Formula: C<sub>5</sub>H<sub>10</sub>Br<sub>2</sub>

Molecular Weight: 229.941 g/mol <sup>[1][2]</sup>

IUPAC Name: **2,3-dibromo-2-methylbutane**<sup>[3]</sup>

CAS Registry Number: 594-51-4<sup>[1][2]</sup>

Canonical SMILES: CC(C(C)(C)Br)Br<sup>[3]</sup>

InChI Key: XLTWAJQKAGLQDX-UHFFFAOYSA-N[[1](#)][[2](#)]

Below is a two-dimensional representation of the molecular structure of **2,3-Dibromo-2-methylbutane**.

Caption: 2D structure of **2,3-Dibromo-2-methylbutane**.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **2,3-Dibromo-2-methylbutane** is presented below. This data is essential for its identification, purification, and application in various chemical processes.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>10</sub> Br <sub>2</sub>
Molecular Weight	229.941 g/mol
Appearance	Not available
Boiling Point	Not available
Melting Point	Not available
Density	Not available
<sup>1</sup> H NMR	Predicted data, specific peaks not available.
<sup>13</sup> C NMR	Predicted data, specific peaks not available.
Mass Spectrometry	Data available in spectral databases.
Infrared Spectroscopy	Data available in spectral databases.

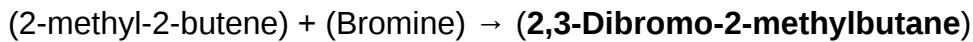
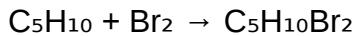
Note: Experimental spectroscopic data for **2,3-Dibromo-2-methylbutane** is not readily available in the public domain. The information on NMR spectra is based on predictions for similar compounds.

## Experimental Protocols

## Synthesis of 2,3-Dibromo-2-methylbutane

A common method for the synthesis of **2,3-Dibromo-2-methylbutane** is through the electrophilic addition of bromine ( $\text{Br}_2$ ) to 2-methyl-2-butene.[1]

Reaction:



Detailed Experimental Protocol:

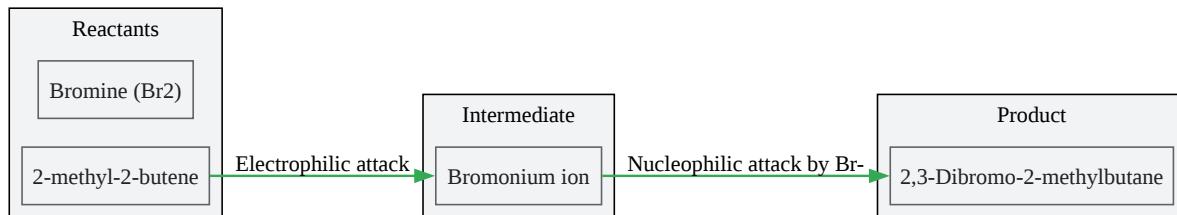
This is a generalized protocol based on the known reaction of alkenes with bromine and may require optimization.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-methyl-2-butene (1 equivalent) in an inert solvent such as dichloromethane or carbon tetrachloride. The reaction should be carried out in a well-ventilated fume hood.
- **Reagent Addition:** Cool the flask in an ice bath. Slowly add a solution of bromine (1 equivalent) in the same solvent from the dropping funnel to the stirred solution of the alkene. The characteristic reddish-brown color of bromine should disappear as it reacts with the alkene.
- **Reaction Monitoring:** The reaction progress can be monitored by the disappearance of the bromine color.
- **Work-up:** Once the reaction is complete, wash the reaction mixture with a saturated aqueous solution of sodium thiosulfate to remove any unreacted bromine. Subsequently, wash with water and then with brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filter, and remove the solvent under reduced pressure. The crude product can be purified by distillation.

**Safety Precautions:** Bromine is a highly corrosive and toxic substance. All manipulations should be performed in a fume hood with appropriate personal protective equipment, including gloves and safety goggles.

## Signaling Pathways and Logical Relationships

The synthesis of **2,3-Dibromo-2-methylbutane** from 2-methyl-2-butene proceeds via an electrophilic addition mechanism. The key steps of this mechanism are visualized in the following diagram.



[Click to download full resolution via product page](#)

Caption: Reaction mechanism for the synthesis of **2,3-Dibromo-2-methylbutane**.

This guide provides foundational information for professionals working with **2,3-Dibromo-2-methylbutane**. Further research may be required for specific applications and to obtain detailed experimental spectroscopic data.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3-dibromo-2-methylbutane [webbook.nist.gov]

- 2. 2,3-dibromo-2-methylbutane [webbook.nist.gov]
- 3. 2,3-Dibromo-2-methylbutane | C5H10Br2 | CID 79060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular structure and formula of 2,3-Dibromo-2-methylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619756#molecular-structure-and-formula-of-2-3-dibromo-2-methylbutane]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)